

# Spectroscopic Characterization of 1-Aminopyridinium Iodide: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 1-Aminopyridinium iodide

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This technical guide provides a comprehensive overview of the spectroscopic characterization of **1-Aminopyridinium iodide**, a versatile reagent in organic synthesis. The document details the methodologies for obtaining and interpreting key spectroscopic data, including Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), Ultraviolet-Visible (UV-Vis), and Mass Spectrometry (MS). All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, experimental workflows and structural relationships are visualized using Graphviz diagrams to facilitate a deeper understanding of the analytical processes.

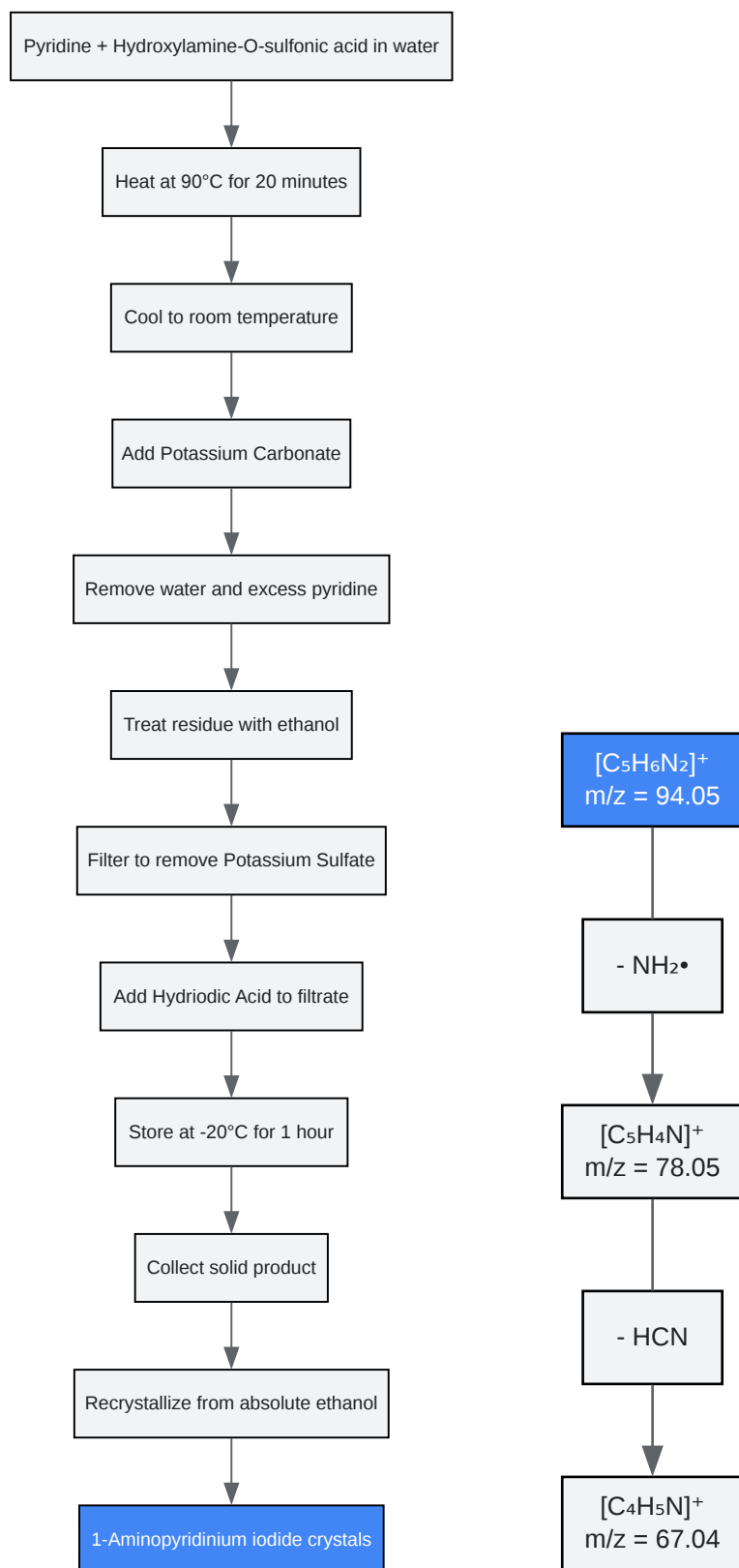
## Introduction

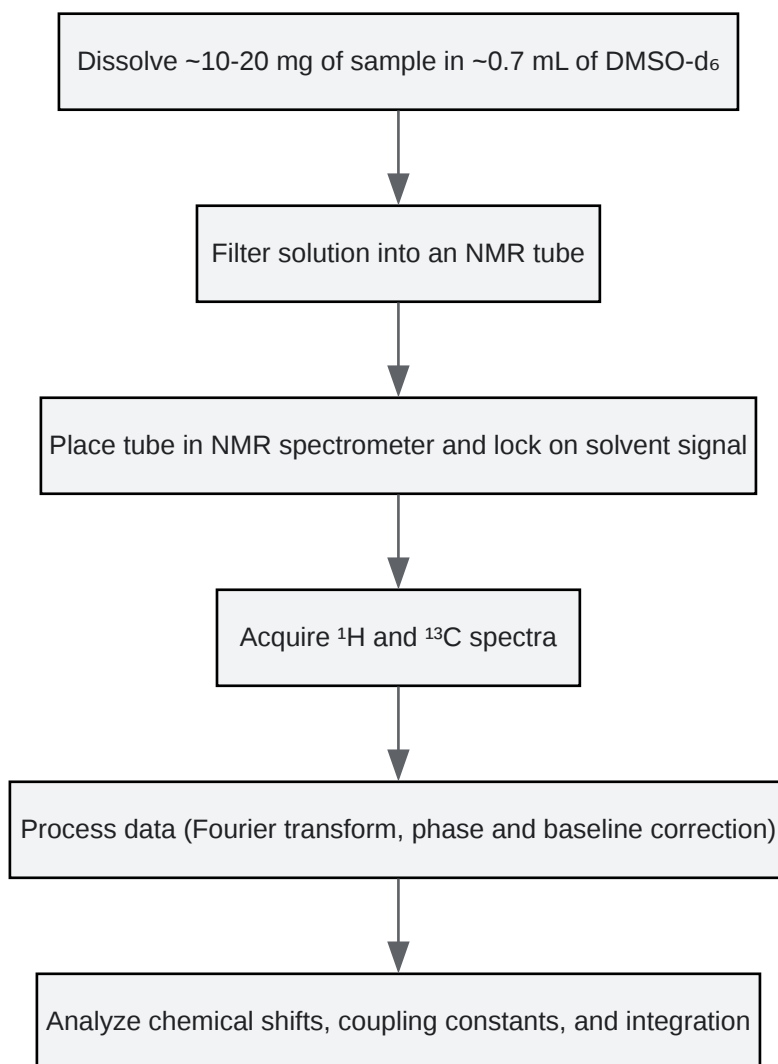
**1-Aminopyridinium iodide** is a key synthetic intermediate, notably used in the formation of N-N bonds and the synthesis of various heterocyclic compounds.<sup>[1]</sup> Its reactivity and utility in drug discovery and development pipelines necessitate a thorough understanding of its structural and electronic properties. Spectroscopic techniques are fundamental to confirming the identity, purity, and structure of this compound. This guide offers a detailed exploration of its spectroscopic signature.

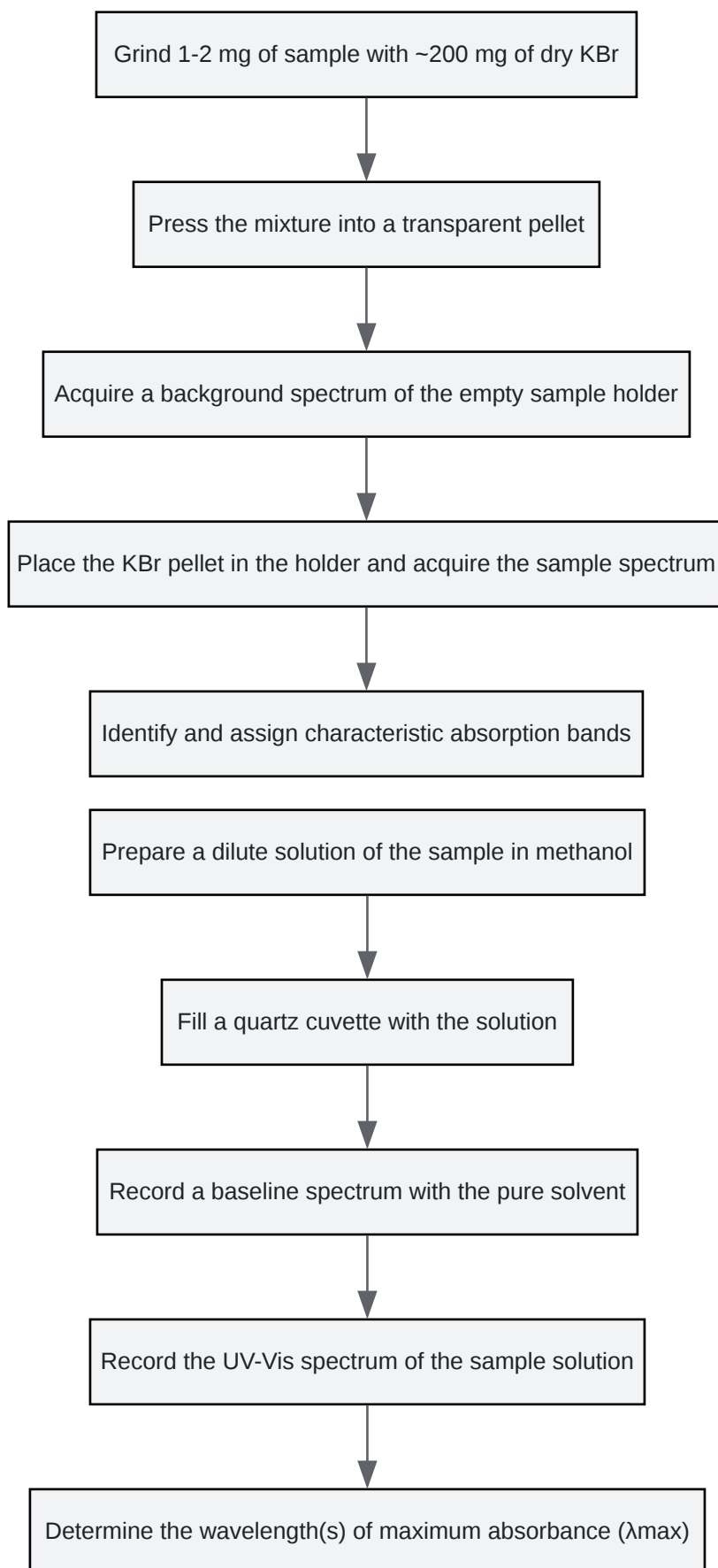
## Synthesis of 1-Aminopyridinium Iodide

A well-established method for the synthesis of **1-Aminopyridinium iodide** is documented in Organic Syntheses.[2] The process involves the amination of pyridine with hydroxylamine-O-sulfonic acid, followed by the precipitation of the iodide salt.

## Experimental Workflow for Synthesis







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## References

- 1. N-Amino Pyridinium Salts in Organic Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. cpb-us-e1.wpmucdn.com [cpb-us-e1.wpmucdn.com]
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